

What are the chemical properties of Acid Red 186?

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Compound of Interest

Compound Name: Acid Red 186

Cat. No.: B1585011

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An In-depth Technical Guide to the Chemical Properties of Acid Red 186

This document provides a comprehensive technical overview of the chemical and physical properties of **Acid Red 186** (C.I. 18810), intended for researchers, scientists, and professionals in drug development and related fields. It covers the dye's identity, physicochemical characteristics, synthesis, and toxicological profile, presenting data in a structured format.

Chemical Identity

Acid Red 186 is a metallized monoazo acid dye.^[1] It exists as a chromium complex, which is formed during its manufacturing process.^[1] The dye is identified by several names and registry numbers, crucial for accurate sourcing and regulatory compliance.

Table 1: Chemical Identifiers for **Acid Red 186**

Identifier	Value	Reference
C.I. Name	Acid Red 186	[1]
C.I. Number	18810	[2][3][4]
CAS Number	52677-44-8	[1][2][3][5]
EINECS Number	258-095-1	[6]
Chemical Class	Monoazo, Metal Complex	[1][4][7]
Molecular Formula	$C_{20}H_{12}CrN_4NaO_8S_2$ (Chromium Complex)	[6][8]
	$C_{20}H_{14}N_4Na_2O_8S_2$ (Sodium Salt Precursor)	[1][2][3]
Molecular Weight	575.44 g/mol (Chromium Complex)	[6][8]
	548.46 g/mol (Sodium Salt Precursor)	[1][2][3]

| Synonyms | Acid Complex Pink BN, Weak Acid Complex Pink BN, Acid Red PBE, Akacid Pink BNA 200%, Palatine Fast Pink BN |[2][3] |

Physicochemical Properties

Acid Red 186 presents as a purplish-red powder.[1][2] Its properties, such as solubility and stability, are critical for its application in various industrial processes, including textile dyeing, leather processing, and ink manufacturing.[9]

Table 2: Physicochemical Properties of **Acid Red 186**

Property	Value	Reference
Physical Form	Purplish-red to red crystalline powder	[2][4][9]
Hue (in solution)	Bluish-pink	[4][5]
Solubility	Soluble in water; Slightly soluble in ethanol and acetone; Insoluble in toluene	[1][2][5]
Melting Point	>300°C	[9]
Density	1.5 g/cm ³	[9]
pH Stability	Expected to be most stable in the pH range of 5-13	[5]

| Behavior in Acid | In concentrated sulfuric acid, it appears as palm-colored, turning pink upon dilution [[1][2] |

Fastness Properties

The dye's resistance to various environmental factors is crucial for its performance, particularly in the textile industry.

Table 3: Fastness Properties of **Acid Red 186** on Wool

Test	AATCC Standard	ISO Standard	Reference
Light Fastness	6 (Scale of 1-8)	5-6 (Scale of 1-8)	[1][5]
Soaping (Stain/Fading)	3-4 / -	4 / -	[1][2]
Perspiration Fastness (Stain/Fading)	3 / 2	3 / 4	[1][2]

| Oxygen Bleaching | - / 2 | - / 4-5 [[1][2] |

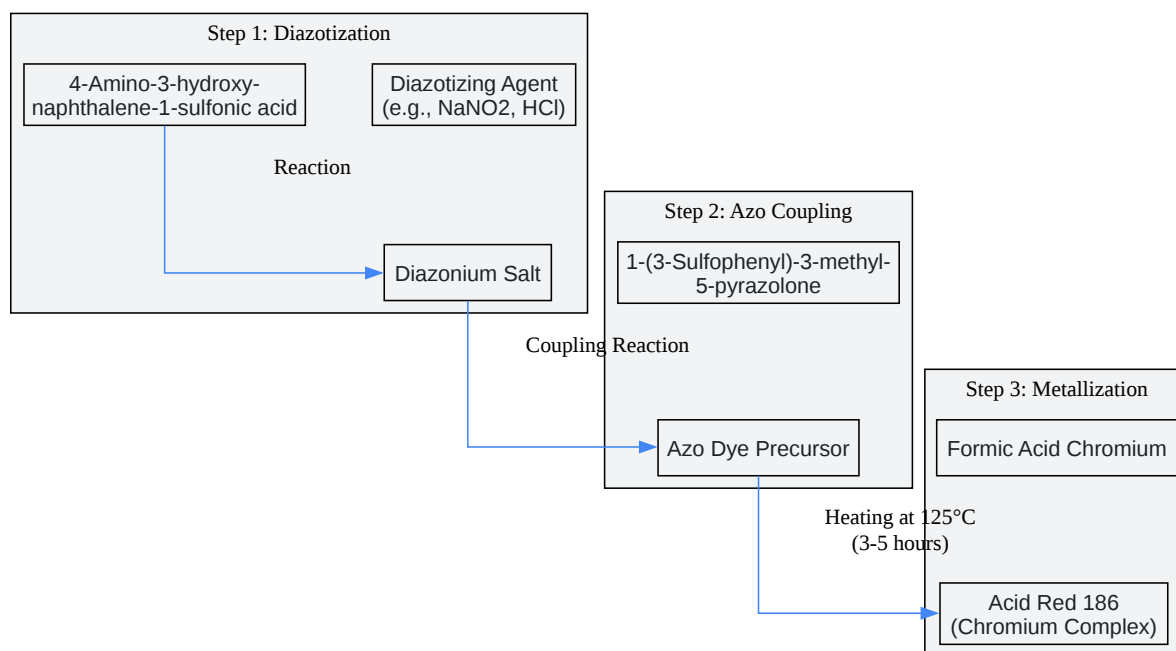
Experimental Protocols

Synthesis of Acid Red 186

The manufacturing of **Acid Red 186** involves a multi-step chemical process, beginning with diazotization, followed by azo coupling and subsequent metallization with a chromium salt.

Methodology:

- **Diazotization:** 4-Amino-3-hydroxynaphthalene-1-sulfonic acid is diazotized.
- **Azo Coupling:** The resulting diazonium salt is coupled with 1-(3-Sulfophenyl)-3-methyl-5-pyrazolone.
- **Metallization:** The resulting azo dye is transformed into its chromium complex by heating it in an aqueous solution with formic acid chromium at 125°C for 3 to 5 hours.^[1]



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Caption: Synthesis workflow for **Acid Red 186**.

Property Determination Protocols

Detailed experimental protocols for determining the physicochemical properties listed in Table 2 and Table 3 (e.g., solubility, melting point, fastness tests) are not explicitly detailed in the cited literature. These properties are typically determined using standardized methods from organizations such as the American Association of Textile Chemists and Colorists (AATCC) or the International Organization for Standardization (ISO).

Toxicological Profile

The toxicological data for **Acid Red 186** is limited. Studies were conducted on a formulation (Acid Red HT 3728) containing 50-60% of the active chemical.[\[10\]](#) Like many synthetic azo dyes, concerns about potential health effects exist, though specific data for this compound is sparse.[\[11\]](#)[\[12\]](#)

Table 4: Acute Toxicity of a Product Containing 50-60% **Acid Red 186**

Test	Species	Method	Result	Observations	Reference
Acute Oral Toxicity	Rat	OECD TG 401	LD ₅₀ > 2000 mg/kg	Piloerection, hunched posture, dyspnoea, and reduced locomotor activity were observed. All animals recovered within 6 days.	[10]

| Acute Dermal Toxicity | Rat | OECD TG 402 | LD₅₀ > 2000 mg/kg | Local erythema was observed. Females also developed necrosis. All animals recovered within 10 days. |[\[10\]](#) |

The substance was determined to be of low acute oral and dermal toxicity in rats.[\[10\]](#) The notified chemical contains strongly acidic sulfonate groups, which will be ionized at environmentally relevant pH levels, and it exhibits very low fat solubility.[\[10\]](#)

Applications

Acid Red 186 is a versatile dye used across several industries. Its primary applications include:

- Textile Industry: Dyeing and printing on protein-based fibers such as wool and silk, as well as synthetic fibers like polyamide (nylon).^{[1][9]}
- Leather Industry: Coloring of leather goods.^{[1][5][9]}
- Other Applications: Used in the formulation of industrial cleaning products, soaps, detergents, water-soluble adhesives, and inks.^{[5][9]}

The logical workflow for its primary application in dyeing involves preparing a dye bath and immersing the substrate under controlled conditions.



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Caption: General application workflow for **Acid Red 186** in textile dyeing.

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